

# A Comprehensive Guide to the Synonyms and Properties of 2,3-Dimethylbenzoic Acid

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## Compound of Interest

Compound Name: 2,3-Dimethylbenzoic acid

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This technical guide provides a detailed overview of the synonyms, physicochemical properties, and a representative synthetic protocol for **2,3-dimethylbenzoic acid**, a key intermediate in various chemical syntheses.

## Introduction

**2,3-Dimethylbenzoic acid**, with the CAS number 603-79-2, is an aromatic carboxylic acid.<sup>[1]</sup> Its structure consists of a benzoic acid core with two methyl groups substituted at the 2 and 3 positions of the benzene ring. This compound serves as a valuable building block in the synthesis of pharmaceuticals and other bioactive molecules.<sup>[1]</sup> For instance, it is utilized in the creation of pyridyl benzamides, which are under investigation as inhibitors for *Trypanosoma brucei*, the parasite responsible for African sleeping sickness.<sup>[1]</sup>

## Nomenclature and Synonyms

In chemical literature and databases, **2,3-dimethylbenzoic acid** is known by several alternative names. A comprehensive list of these synonyms is crucial for effective literature searches and unambiguous identification of the compound.

Synonym	Type	Reference
2,3-Dimethylbenzoic acid	IUPAC Name	<a href="#">[2]</a> <a href="#">[3]</a>
Hemellitic acid	Common Name	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
2,3-Xylic acid	Common Name	<a href="#">[2]</a>
Benzoic acid, 2,3-dimethyl-	Systematic Name	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
o-Xylene-3-carboxylic Acid	Systematic Name	<a href="#">[2]</a> <a href="#">[7]</a>
vic.-o-Xylylic acid	Trivial Name	<a href="#">[2]</a> <a href="#">[8]</a>

## Physicochemical Properties

A summary of the key physicochemical properties of **2,3-dimethylbenzoic acid** is presented below. These properties are essential for its handling, characterization, and application in chemical reactions.

Property	Value	Reference
Molecular Formula	C9H10O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	150.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	144-146 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	281.5 ± 9.0 °C at 760 mmHg	<a href="#">[1]</a>
Density	Approximately 1.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	129.6 ± 13.4 °C	<a href="#">[1]</a>
pKa	3.771 (at 25°C)	<a href="#">[4]</a> <a href="#">[10]</a>
Solubility in Water	Very soluble	<a href="#">[9]</a>

## Experimental Protocol: A Representative Synthesis

While multiple synthetic routes to **2,3-dimethylbenzoic acid** exist, a common laboratory-scale preparation involves the oxidation of 2,3-dimethylbenzaldehyde. The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Reaction: Oxidation of 2,3-dimethylbenzaldehyde to **2,3-dimethylbenzoic acid**.

Reagents and Materials:

- 2,3-Dimethylbenzaldehyde
- Potassium permanganate (KMnO<sub>4</sub>) or other suitable oxidizing agent
- Sodium hydroxide (NaOH) or other base
- Hydrochloric acid (HCl) or other acid for workup
- Distilled water
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Filtration apparatus
- pH paper or meter

Procedure:

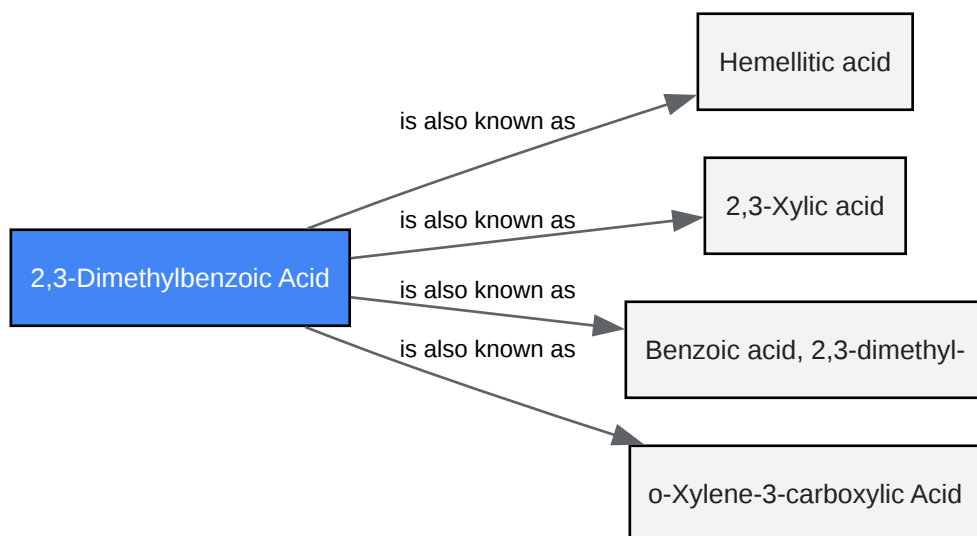
- Dissolution: Dissolve 2,3-dimethylbenzaldehyde in a suitable solvent in a round-bottom flask equipped with a reflux condenser and a stirrer.

- Oxidation: Prepare a solution of the oxidizing agent (e.g., potassium permanganate in water, potentially with a phase-transfer catalyst if the aldehyde is not water-soluble). Add the oxidizing agent solution to the aldehyde solution portion-wise, controlling the temperature as the reaction is often exothermic.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup:
  - Quench any remaining oxidizing agent (e.g., with sodium bisulfite for  $\text{KMnO}_4$ ).
  - Filter the reaction mixture to remove any solid byproducts (e.g., manganese dioxide).
  - Make the filtrate basic with a sodium hydroxide solution to ensure the product is in its carboxylate salt form, which is water-soluble.
  - Wash the aqueous solution with an organic solvent (e.g., diethyl ether) to remove any unreacted starting material or non-acidic impurities.
  - Acidify the aqueous layer with hydrochloric acid until the pH is acidic, which will precipitate the **2,3-dimethylbenzoic acid**.
- Isolation and Purification:
  - Collect the precipitated solid by filtration.
  - Wash the solid with cold water to remove any inorganic salts.
  - Dry the product.
  - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.[\[10\]](#)

Note: This is a generalized procedure. For a specific and detailed experimental protocol, it is recommended to consult primary literature sources such as Organic Syntheses or relevant journal articles.[\[12\]](#)

## Visualizing the Nomenclature

The following diagram illustrates the relationship between the primary IUPAC name and its common synonyms.



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Caption: Relationship of Synonyms for **2,3-Dimethylbenzoic Acid**.

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